

Avoiding precipitation of YKL-06-061 in stock solutions

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Compound of Interest

Compound Name: YKL-06-061

Cat. No.: B611892

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Technical Support Center: YKL-06-061

This guide provides researchers, scientists, and drug development professionals with essential information for handling the compound **YKL-06-061**. It includes frequently asked questions and troubleshooting advice to prevent common issues, such as precipitation in stock solutions, ensuring the integrity and reliability of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is YKL-06-061 and what are its primary targets?

YKL-06-061 is a potent and selective, second-generation small molecule inhibitor of Salt-Inducible Kinases (SIK)[1][2][3]. It is also recognized as an inhibitor of TRAF2 and NCK-interacting kinase (TNIK), a critical component of the Wnt signaling pathway[4][5][6]. Its primary targets are SIK1, SIK2, and SIK3[7]. Due to its role in modulating these pathways, it is utilized in research related to cancer, immunology, and neurology[5][8][9].

Table 1: Target Profile and IC₅₀ Values for **YKL-06-061**

Target	IC ₅₀ (nM)	Notes
SIK1	6.56	Cell-free assay[3][7]
SIK2	1.77	Cell-free assay[3][7]
SIK3	20.5	Cell-free assay[3][7]
FRK	1.1	In a panel of 468 kinases, FRK was the only kinase inhibited more strongly than SIKs[10][11]
CSF1R	9.66	Off-target activity[10]
p38α	10.1	Off-target activity[10]

| TNK2 | 10.5 | Off-target activity[10] |

Q2: What are the key physical and chemical properties of **YKL-06-061**?

Understanding the basic properties of **YKL-06-061** is the first step to proper handling.

Table 2: Physical and Chemical Properties of **YKL-06-061**

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₇ N ₇ O ₂	[3][10]
Molecular Weight	527.66 g/mol	[1][3]
Appearance	White to off-white solid	[1]

| CAS Number | 2172617-15-9 |[2][10] |

Troubleshooting Guide: Preparing and Storing Stock Solutions

Precipitation is a common issue that can compromise experimental results. This section provides a systematic approach to preparing and storing **YKL-06-061** to maintain its solubility and stability.

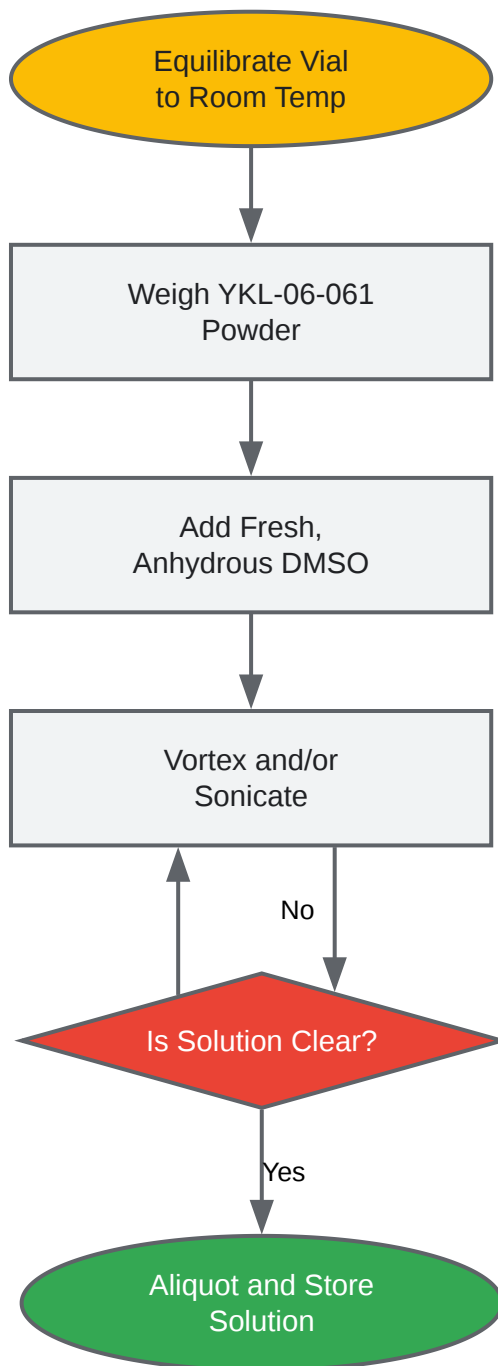
Q3: My **YKL-06-061** powder is not dissolving. What is the correct procedure?

Difficulty in dissolving **YKL-06-061** usually stems from using a suboptimal solvent or insufficient physical agitation. **YKL-06-061** is insoluble in water but soluble in organic solvents like DMSO and Ethanol[2][3].

Recommended Protocol: Preparing a 10 mM Stock Solution in DMSO

- **Preparation:** Before opening, allow the vial of **YKL-06-061** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of powder. For 1 mg of **YKL-06-061** (MW: 527.66), you will need 189.5 μ L of DMSO to make a 10 mM solution.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous (low moisture) DMSO. Using DMSO that has absorbed moisture can significantly reduce the solubility of the compound[3].
- **Solubilization:** Vortex the solution vigorously. If particles are still visible, sonicate the vial in an ultrasonic bath for 5-10 minutes[1][12]. Gentle warming in a 37°C water bath can also aid dissolution.
- **Confirmation:** Ensure the solution is clear and free of any visible precipitate before storing.

Workflow for YKL-06-061 Solubilization



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A recommended workflow for dissolving **YKL-06-061**.

Q4: I found a precipitate in my stock solution after freezing. What should I do?

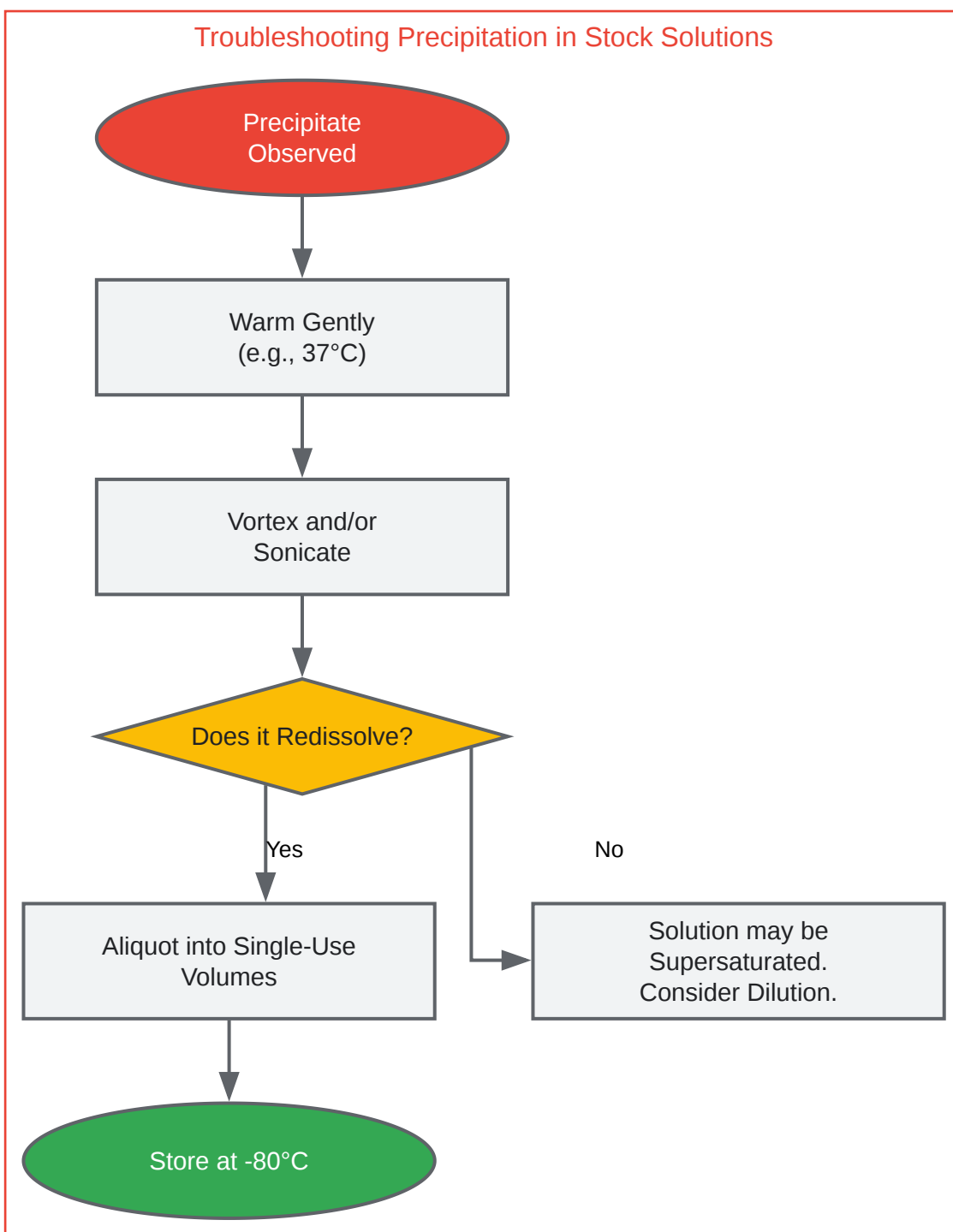
Precipitation upon storage, especially after freeze-thaw cycles, can occur due to several factors.

Common Causes of Precipitation:

- **Improper Storage:** Storing at -20°C for extended periods (over one month) can lead to instability[1][2].
- **Freeze-Thaw Cycles:** Repeated changes in temperature can cause the compound to fall out of solution. It is crucial to aliquot the stock solution into single-use volumes[2].
- **Solvent Hydration:** Using DMSO that is not anhydrous can introduce water, reducing solubility[3].
- **Concentration Limit:** The stock solution may be too concentrated and thus unstable at low temperatures.

Troubleshooting Steps:

- **Warm the Solution:** Gently warm the vial in a 37°C water bath for 10-15 minutes.
- **Agitate:** Vortex and sonicate the solution as described in the dissolution protocol.
- **Assess:** If the precipitate redissolves, immediately aliquot the solution into smaller, single-use volumes to prevent future freeze-thaw cycles.
- **Store Correctly:** Store the aliquots at -80°C for long-term stability (up to 6 months)[1].



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A decision tree for handling precipitated stock solutions.

Reference Data and Protocols

Solubility Data

The following table summarizes the solubility of **YKL-06-061** in various common laboratory solvents. Always use fresh, anhydrous solvents for best results.

Table 3: Solubility Profile of **YKL-06-061**

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	16.67 - 62.5	31.6 - 118.45	Requires sonication. Use of fresh, anhydrous DMSO is critical[1][3][12].
Ethanol	4	7.58	[2][3]
Water	Insoluble	Insoluble	[2][3]
Acetonitrile	0.1 - 1	Slightly Soluble	[10]

| Chloroform | 1 - 10 | Sparingly Soluble |[10] |

Storage Recommendations

Proper storage is essential for maintaining the chemical integrity and activity of **YKL-06-061**.

Table 4: Recommended Storage Conditions

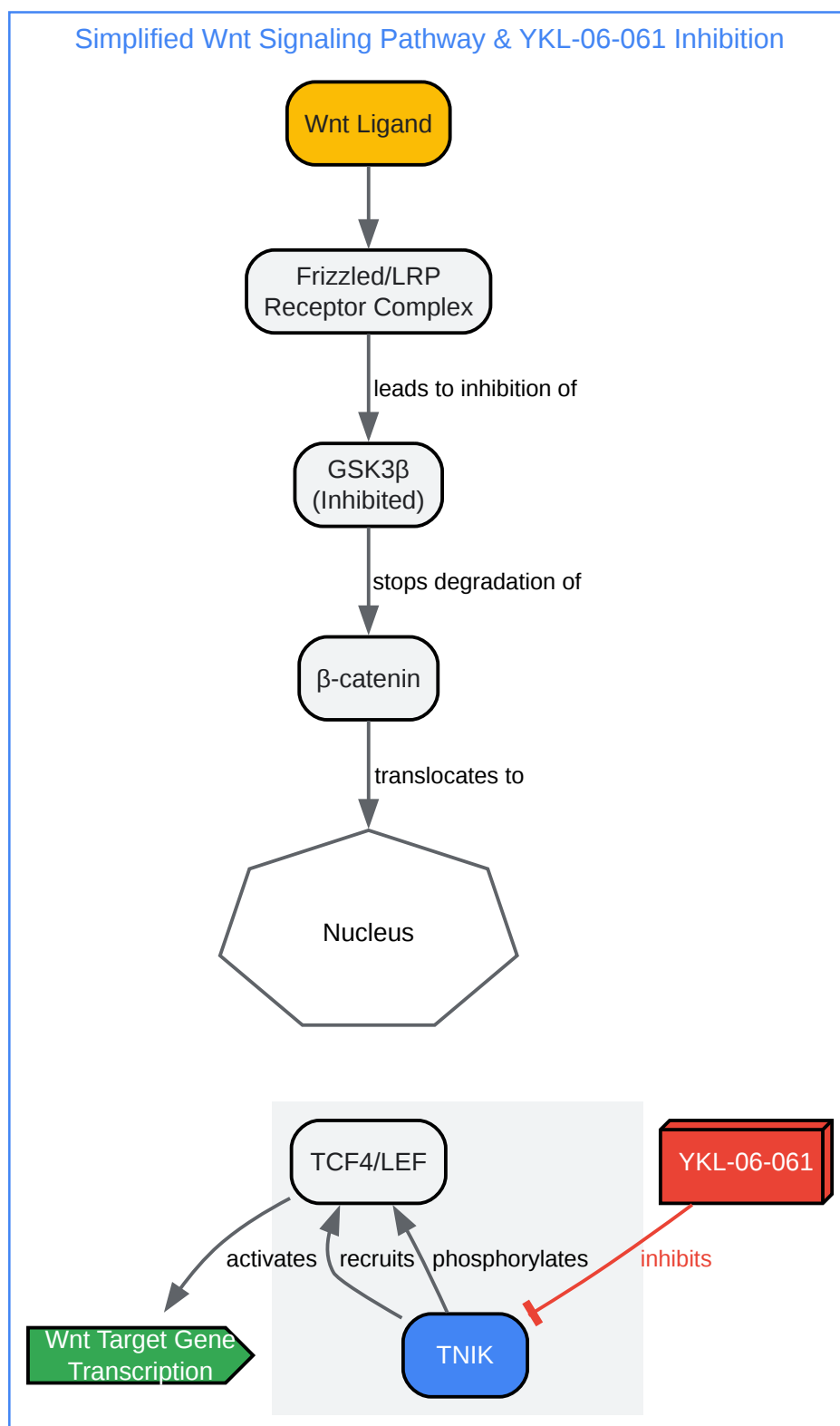
Form	Temperature	Duration	Special Instructions
Solid Powder	-20°C	≥ 3 years	Keep desiccated[2][3].
Stock Solution	-80°C	≤ 6 months	Recommended for long-term storage. Protect from light, store under nitrogen, and aliquot to avoid freeze-thaw cycles[1][2][13].

| Stock Solution | -20°C | ≤ 1 month | Suitable for short-term storage only[1][2][13]. |

Scientific Context: Signaling Pathway

Q5: Which signaling pathway is modulated by **YKL-06-061**?

YKL-06-061 is a known inhibitor of TNIK, a kinase that acts as a crucial co-activator in the canonical Wnt signaling pathway[4][14]. In this pathway, TNIK interacts with the β -catenin/TCF4 complex and phosphorylates TCF4, which is an essential step for the transcriptional activation of Wnt target genes that drive cell proliferation[4][6]. By inhibiting TNIK, **YKL-06-061** can effectively suppress this transcriptional activity, making it a valuable tool for studying Wnt-dependent processes, particularly in oncology[5][14].



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Inhibition of the Wnt pathway by **YKL-06-061** via TNIK.

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